

An In-depth Technical Guide to Trisodium Orthoborate: Identifiers, Properties, and Applications

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Compound of Interest

Compound Name: *Trisodium orthoborate*

Cat. No.: *B083475*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Trisodium orthoborate**, a versatile inorganic compound with applications spanning materials science and chemical synthesis. This document consolidates key identifiers, physicochemical properties, synthesis protocols, and established industrial uses, presented in a format tailored for technical and research-oriented audiences.

Chemical Identifiers and Physicochemical Properties

Trisodium orthoborate is an inorganic salt with the chemical formula Na_3BO_3 . It is the trisodium salt of orthoboric acid. For precise identification and handling in a research context, a comprehensive list of its identifiers and properties is provided in the tables below.

Table 1: Chemical Identifiers for **Trisodium Orthoborate**

Identifier	Value
CAS Number	14312-40-4[1]
IUPAC Name	Trisodium orthoborate[1]
Molecular Formula	Na ₃ BO ₃ [1]
Synonyms	Sodium orthoborate, Boric acid trisodium salt[1]
European Community (EC) Number	238-253-6[1]
PubChem CID	159383
ChemSpider ID	140167
InChI	InChI=1S/BO3.3Na/c2-1(3)4;;;/q-3;3*+1
Canonical SMILES	[O-]--INVALID-LINK--[O-].[Na+].[Na+].[Na+]

Table 2: Physicochemical Properties of **Trisodium Orthoborate**

Property	Value
Molecular Weight	127.778 g/mol [1]
Appearance	White solid
Density	1.73 g/cm ³
Melting Point	968 °C (decomposes)
Solubility in Water	Reacts with water

Synthesis of Trisodium Orthoborate

Trisodium orthoborate can be synthesized through a high-temperature solid-state reaction. The primary method involves the reaction of sodium metaborate (NaBO₂) with sodium carbonate (Na₂CO₃).

Experimental Protocol: Solid-State Synthesis

Materials:

- Sodium metaborate (NaBO_2)
- Sodium carbonate (Na_2CO_3), anhydrous
- High-temperature furnace
- Alumina or platinum crucible

Methodology:

- Thoroughly mix stoichiometric amounts of sodium metaborate and sodium carbonate powder.
- Place the mixture in a suitable high-temperature crucible (alumina or platinum).
- Heat the mixture in a furnace to a temperature between 600 °C and 850 °C.[2]
- Maintain the temperature for a sufficient duration to ensure complete reaction and the evolution of carbon dioxide. The reaction proceeds according to the following equation:
$$\text{NaBO}_2 + \text{Na}_2\text{CO}_3 \rightarrow \text{Na}_3\text{BO}_3 + \text{CO}_2$$
- After the reaction is complete, cool the furnace to room temperature.
- The resulting solid product is **Trisodium orthoborate**. Due to the high temperatures involved, obtaining a pure crystalline form can be challenging.[2]

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References

- 1. trisodium orthoborate | 14312-40-4 | Benchchem [benchchem.com]
- 2. Trisodium orthoborate - Wikipedia [en.wikipedia.org]

- To cite this document: BenchChem. [An In-depth Technical Guide to Trisodium Orthoborate: Identifiers, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b083475#cas-number-and-identifiers-for-trisodium-orthoborate>]

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